

Application Note and Protocol: Dissolving Alverine Citrate in DMSO

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Compound of Interest

Compound Name: Alverine Citrate

Cat. No.: B195578

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed protocol for the preparation of **Alverine Citrate** solutions in Dimethyl Sulfoxide (DMSO) for use in experimental settings. It includes solubility data, step-by-step instructions for creating stock and working solutions, and storage recommendations.

Introduction

Alverine Citrate is a smooth muscle relaxant used for functional gastrointestinal disorders.[1][2] It functions as a 5-HT_{1A} receptor antagonist with an IC₅₀ of 101 nM.[1][2] For in vitro and some in vivo experiments, it is often necessary to prepare a concentrated stock solution in an organic solvent, such as DMSO, before further dilution into aqueous buffers or cell culture media. This protocol outlines the best practices for dissolving and storing **Alverine Citrate** to ensure solution stability and experimental reproducibility.

Alverine Citrate Properties

- Appearance: Crystalline solid[3]
- Molecular Weight: 473.6 g/mol
- Storage (Solid): Store at 4°C for up to 4 years or -20°C for up to 3 years

Solubility Data

Alverine Citrate is soluble in organic solvents like DMSO. However, reported solubility values vary across different suppliers. It is crucial to use fresh, anhydrous DMSO, as the solvent is hygroscopic and absorbed moisture can significantly reduce the solubility of the compound.

Table 1: Solubility of **Alverine Citrate** in DMSO

Solubility (mg/mL)	Molar Concentration (mM)	Source	Notes
~30 mg/mL	~63.3 mM	Cayman Chemical	N/A
≥23.68 mg/mL	≥50.0 mM	APExBIO, GlpBio	N/A
55 mg/mL	116.1 mM	TargetMol	Sonication is recommended.
95 mg/mL	200.6 mM	Selleck Chemicals	Use fresh DMSO.
100 mg/mL	211.2 mM	MedChemExpress	Requires sonication; use fresh DMSO.

Experimental Protocols

Protocol for Preparing a Concentrated Stock Solution (e.g., 100 mM)

This protocol provides a method for preparing a 100 mM stock solution of **Alverine Citrate** in DMSO.

Materials:

- **Alverine Citrate** (solid, ≥98% purity)
- Anhydrous/fresh Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance

- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional, but recommended)
- Inert gas (e.g., argon or nitrogen) (optional)

Procedure:

- Calculate Required Mass: To prepare 1 mL of a 100 mM stock solution, calculate the mass of **Alverine Citrate** needed:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.1 \text{ mol/L} \times 0.001 \text{ L} \times 473.6 \text{ g/mol} \times 1000 \text{ mg/g} = 47.36 \text{ mg}$
- Weigh Compound: Carefully weigh 47.36 mg of **Alverine Citrate** solid and place it into a sterile vial.
- Add Solvent: Add 1 mL of fresh, anhydrous DMSO to the vial containing the **Alverine Citrate**.
- Promote Dissolution:
 - Cap the vial securely and vortex thoroughly for 1-2 minutes.
 - If the solid does not fully dissolve, place the vial in a sonicator bath for 5-10 minutes. Gentle warming may also aid dissolution.
 - Visually inspect the solution to ensure no particulates are present. The solution should be clear.
- Inert Gas Purge (Optional): For enhanced stability, the solvent can be purged with an inert gas before use, and the headspace of the vial can be flushed with the gas before sealing.
- Storage and Aliquoting:

- To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 20 µL) in sterile microcentrifuge tubes.
- Store the aliquots at -80°C for long-term storage (6-12 months) or at -20°C for short-term storage (1 month).

Protocol for Preparing a Working Solution for Cell Culture

This protocol describes the dilution of the DMSO stock solution into an aqueous medium for cell-based assays.

Procedure:

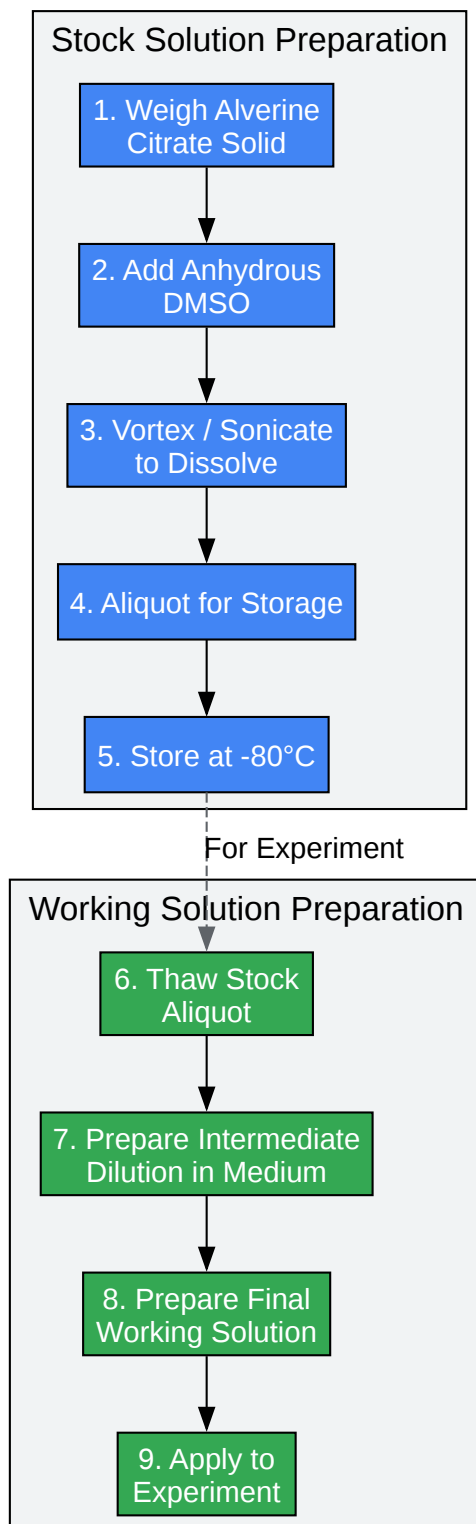
- Determine Final Concentration: Decide the final concentration of **Alverine Citrate** required for your experiment (e.g., 10 µM).
- Calculate Dilution: Calculate the volume of stock solution needed. To prepare 1 mL of a 10 µM working solution from a 100 mM stock, a 1:10,000 dilution is required.
 - $\text{Volume of Stock} = (\text{Final Concentration} \times \text{Final Volume}) / \text{Stock Concentration}$
 - $\text{Volume of Stock} = (10 \text{ µM} \times 1 \text{ mL}) / 100,000 \text{ µM} = 0.0001 \text{ mL or } 0.1 \text{ µL}$
- Perform Serial Dilutions: Direct dilution of such a small volume is impractical and can lead to precipitation. A serial or stepwise dilution is recommended.
 - Step 1 (Intermediate Dilution): Prepare a 1 mM intermediate solution by diluting the 100 mM stock 1:100. Add 2 µL of the 100 mM stock solution to 198 µL of sterile cell culture medium or PBS. Mix thoroughly by gentle pipetting.
 - Step 2 (Final Dilution): Prepare the final 10 µM working solution by diluting the 1 mM intermediate solution 1:100. For example, add 10 µL of the 1 mM solution to 990 µL of cell culture medium.
- Mixing Technique: When diluting the DMSO stock into the aqueous medium, add the stock solution dropwise while gently vortexing or mixing the medium to prevent precipitation.

- **Control Group:** Always prepare a vehicle control containing the same final concentration of DMSO as the treatment group (e.g., 0.1% DMSO) to account for any effects of the solvent on the cells. The final DMSO concentration in cell culture should typically be kept below 0.5%.

Signaling Pathways and Workflows

The following diagrams illustrate the experimental workflow for solution preparation.

Workflow for Alverine Citrate Solution Preparation

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Caption: Workflow for preparing **Alverine Citrate** stock and working solutions.

Disclaimer: This protocol is intended for research use only. Users should consult the complete Safety Data Sheet (SDS) for **Alverine Citrate** before handling and wear appropriate personal protective equipment. Experimental conditions may need to be optimized for specific applications.

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